

(2-Methyl-4-nitrophenyl)hydrazine: Structure, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (2-Methyl-4-nitrophenyl)hydrazine

CAS No.: 77484-08-3

Cat. No.: B1275116

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Executive Summary

(2-Methyl-4-nitrophenyl)hydrazine (CAS: 77484-08-3) is a specialized aryl hydrazine derivative characterized by a phenyl ring substituted with a hydrazine moiety at position 1, a methyl group at the ortho position (C2), and a nitro group at the para position (C4).

This compound serves as a critical "molecular scaffold" in organic synthesis, particularly for generating nitrogen-containing heterocycles like pyrazoles and indazoles. Its unique substitution pattern offers a balance of electronic activation (via the nitro group's electron-withdrawing nature) and steric definition (via the ortho-methyl group), making it valuable in the development of azo dyes, agrochemicals, and pharmaceuticals.

Chemical Identity & Physicochemical Properties[1][2][3][4]

Understanding the structural nuances of this molecule is prerequisite to its successful manipulation in the lab. The ortho-methyl group introduces steric strain that influences the

nucleophilicity of the hydrazine tail, while the para-nitro group significantly decreases the basicity of the terminal nitrogens compared to phenylhydrazine.

Structural Specifications

Property	Value
Chemical Name	(2-Methyl-4-nitrophenyl)hydrazine
CAS Number	77484-08-3 (Free Base) / 100032-76-6 (HCl Salt)
Molecular Formula	C ₇ H ₉ N ₃ O ₂
Molecular Weight	167.17 g/mol
SMILES	<chem>CC1=C(C=CC(=C1)[O-])NN</chem>
InChI Key	RERPRXPTVXLOFR-UHFFFAOYSA-N

Physical Characteristics[4]

- Appearance: Yellow to orange crystalline solid (characteristic of nitro-aromatics).
- Solubility:
 - Free Base: Sparingly soluble in water; soluble in hot ethanol, ethyl acetate, and DMSO.
 - Hydrochloride Salt: Soluble in water and warm alcohols; often isolated as the salt for improved stability.
- Stability: The free base is sensitive to oxidation and light. It should be stored under inert gas (Argon/Nitrogen) or as the hydrochloride salt to prevent decomposition to the azo compound or tarry oxidation products.

Synthesis Protocol: The Modified Fischer Reduction

The most robust route to **(2-methyl-4-nitrophenyl)hydrazine** is the diazotization of 2-methyl-4-nitroaniline followed by reduction. While stannous chloride (SnCl₂) is a common reducing agent, the Sodium Sulfite (Emil Fischer) method is often preferred for nitro-substituted

aromatics to avoid over-reduction of the nitro group to an amine. However, recent literature supports the use of SnCl_2 at controlled temperatures (0°C) for high yields.

Below is a validated protocol using the Stannous Chloride method, which offers a "one-pot" advantage.

Experimental Workflow

Reagents:

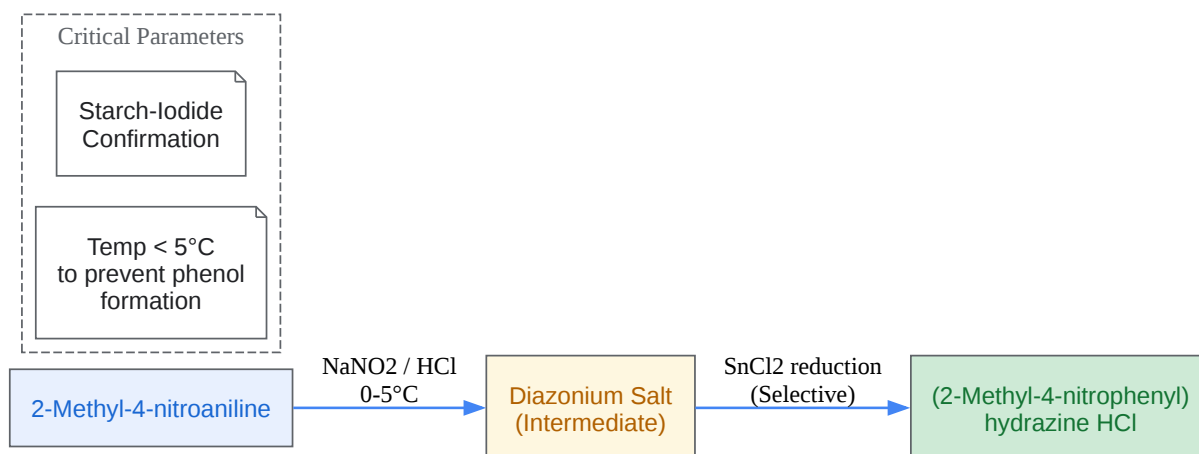
- 2-Methyl-4-nitroaniline (Precursor)[1]
- Sodium Nitrite (NaNO_2)[2][3]
- Stannous Chloride Dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$)
- Concentrated Hydrochloric Acid (HCl)[2]

Step-by-Step Methodology:

- Diazotization (The Activation):
 - Dissolve 10 mmol of 2-methyl-4-nitroaniline in 5 mL of concentrated HCl .
 - Cool the solution to $0\text{--}5^\circ\text{C}$ in an ice/salt bath. Critical: Temperature control prevents the decomposition of the diazonium salt into a phenol.
 - Add a solution of NaNO_2 (10 mmol in min. water) dropwise.[2]
 - Validation Point: Test the solution with starch-iodide paper. An immediate blue-black color confirms the presence of excess nitrous acid, ensuring complete diazotization.
- Reduction (The Transformation):
 - Prepare a solution of SnCl_2 [2]· $2\text{H}_2\text{O}$ (22 mmol) in concentrated HCl (5 mL), pre-cooled to 0°C .
 - Add the cold SnCl_2 solution dropwise to the diazonium mixture with vigorous stirring.

- Observation: The mixture will likely change color (often to a creamy or bright yellow precipitate) as the hydrazine salt forms.
- Stir at 0°C for 2 hours, then allow to warm to room temperature over 1 hour.
- Isolation (The Purification):
 - The product precipitates as the hydrochloride salt.[2]
 - Filter the solid under vacuum.
 - Wash with cold dilute HCl (to remove tin salts) followed by cold ethanol.
 - Recrystallization: If necessary, recrystallize from ethanol/water to obtain analytical purity.

Synthesis Pathway Diagram



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Figure 1: Synthetic pathway converting the aniline precursor to the hydrazine salt via diazotization and selective reduction.[2]

Chemical Reactivity & Applications[4]

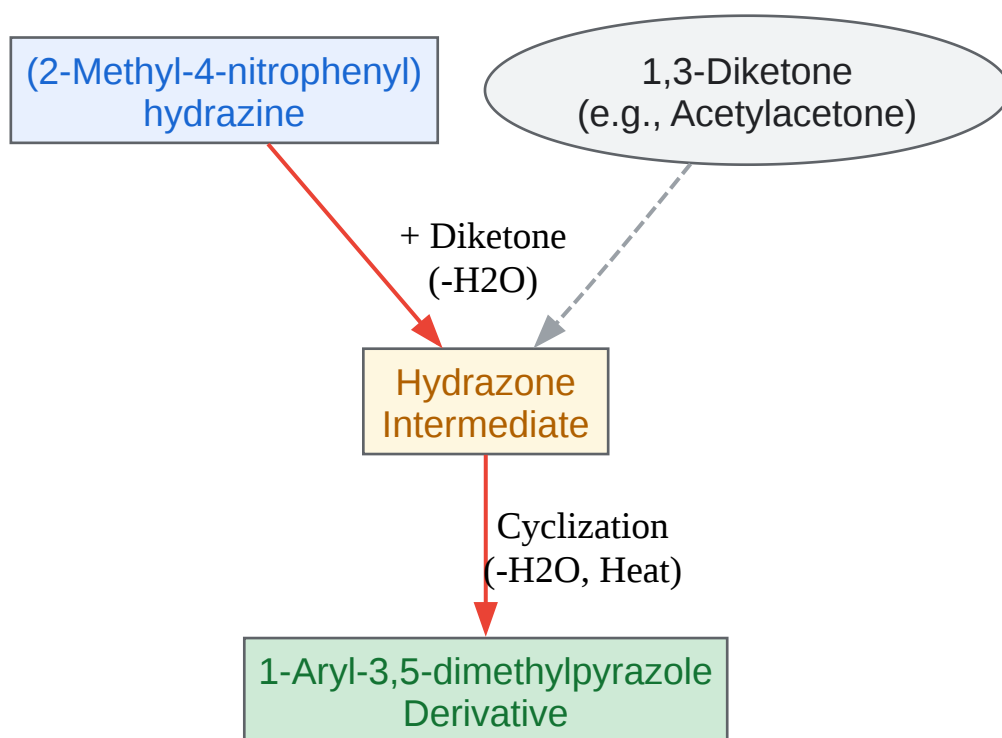
The utility of **(2-methyl-4-nitrophenyl)hydrazine** lies in its bifunctional nature: the hydrazine group acts as a dinucleophile, while the nitro group serves as a handle for further functionalization (e.g., reduction to an amine for cross-linking).

Pyrazole Synthesis (Cyclocondensation)

The most prominent application is the synthesis of 1-arylpyrazoles. Reacting this hydrazine with 1,3-dicarbonyls (like acetylacetone) yields pyrazoles, which are pharmacophores found in COX-2 inhibitors and agrochemical pesticides.

- Mechanism:
 - Nucleophilic Attack: The terminal nitrogen (-NH_2), being the most nucleophilic, attacks the carbonyl carbon of the diketone.[4]
 - Hydrazone Formation: Elimination of water yields a hydrazone intermediate.[4][5]
 - Cyclization: The second nitrogen attacks the second carbonyl group.
 - Aromatization: Loss of a second water molecule drives the formation of the aromatic pyrazole ring.

Reaction Workflow Diagram



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Figure 2: Cyclocondensation mechanism for the synthesis of pyrazole heterocycles.

Analytical Utility

Similar to 2,4-DNPH (Brady's reagent), this compound can be used to characterize carbonyls. [5] However, the resulting hydrazones will have different melting points and retention times, providing an alternative fingerprint for complex mixtures where 2,4-DNPH derivatives might co-elute.

Safety & Handling (E-E-A-T Compliance)

Working with nitrophenylhydrazines requires strict adherence to safety protocols.[6] These compounds are energetic and toxic.

- **Toxicity:** Hydrazines are suspected carcinogens and potent skin sensitizers. Always handle in a fume hood with double-gloving (Nitrile).
- **Explosion Hazard:**

- Dry State: Like many polynitro/hydrazine compounds, the dry solid can be shock-sensitive or explosive.[6]
- Mitigation: Store as the hydrochloride salt (significantly more stable) or keep the free base wetted with water/alcohol if stored for long periods.
- Incompatibility: Avoid contact with strong oxidizing agents.[6] Reaction with alkali can generate unstable free base or azo compounds.

References

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- To cite this document: BenchChem. [(2-Methyl-4-nitrophenyl)hydrazine: Structure, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1275116/docs#2-methyl-4-nitrophenyl-hydrazine-structure-synthesis-and-applications\]](https://www.benchchem.com/product/b1275116/docs#2-methyl-4-nitrophenyl-hydrazine-structure-synthesis-and-applications)

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